

An In-depth Technical Guide to Andrastin C from Penicillium

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Compound of Interest

Compound Name: *Andrastin C*

Cat. No.: *B12388430*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Andrastin C**, a meroterpenoid secondary metabolite produced by various species of the fungus *Penicillium*. This document delves into the biosynthesis, chemical properties, biological activities, and experimental protocols related to **Andrastin C**, with a focus on its potential applications in drug discovery and development.

Introduction

Andrastin C is a member of the andrastin family of meroterpenoids, which are hybrid natural products derived from both polyketide and terpenoid biosynthetic pathways. First identified as a protein farnesyltransferase inhibitor, **Andrastin C** has garnered interest for its potential therapeutic applications, including anticancer and anti-neuroinflammatory activities. This guide synthesizes current knowledge on **Andrastin C**, providing a technical resource for researchers in the field.

Andrastin C is produced by several species of *Penicillium*, including *Penicillium* sp. FO-3929, *Penicillium roqueforti*, and *Penicillium chrysogenum*[1][2][3][4]. These fungi are ubiquitous in various environments and are known for their prolific production of a diverse array of secondary metabolites.

Chemical Properties and Structure

Andrastin C is a complex molecule with a characteristic androstane skeleton. Its chemical formula is C₂₈H₄₀O₆, and it has a molecular weight of 472.6 g/mol .[2] The structure of **Andrastin C** features a 17-oxo-5 β ,9 β ,10 α ,13 α -androsta-11,15-diene core, substituted with an acetoxy group at the 3 β position, multiple methyl groups, a methoxycarbonyl group, and a hydroxy group.[2] The cyclopentane ring of andrastins exhibits keto-enol tautomerism, which can complicate structural elucidation.[5]

Table 1: Chemical and Physical Properties of **Andrastin C**

Property	Value	Reference
Molecular Formula	C ₂₈ H ₄₀ O ₆	[2]
Molecular Weight	472.6 g/mol	[2]
IUPAC Name	methyl (3S,5S,8S,9S,10R,13R,14R)-3 -acetyloxy-17-hydroxy- 4,4,8,10,12,13,16- heptamethyl-15-oxo- 2,3,5,6,7,9-hexahydro-1H- cyclopenta[a]phenanthrene- 14-carboxylate	[2]
PubChem CID	9982260	[2]

Biosynthesis of Andrastin C

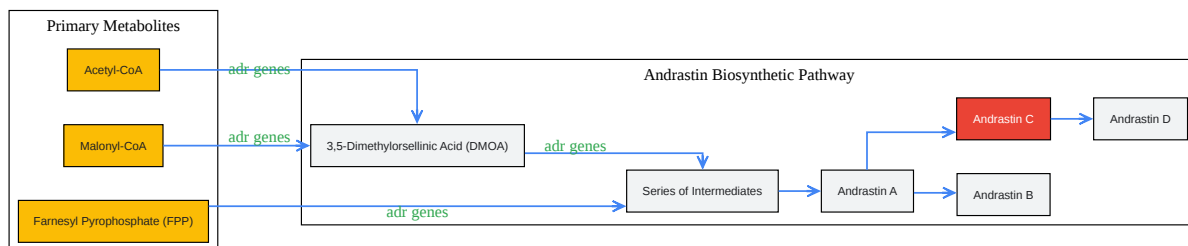
The biosynthesis of andrastins involves a mixed polyketide-terpenoid pathway, starting from 5-dimethylorsellinic acid (DMOA) and farnesyl diphosphate (FPP).[6][7] While the complete biosynthetic pathway for **Andrastin C** has not been fully elucidated, the biosynthesis of the closely related Andrastin A in *Penicillium roqueforti* and *Penicillium chrysogenum* is well-characterized and provides a strong model.[8][9]

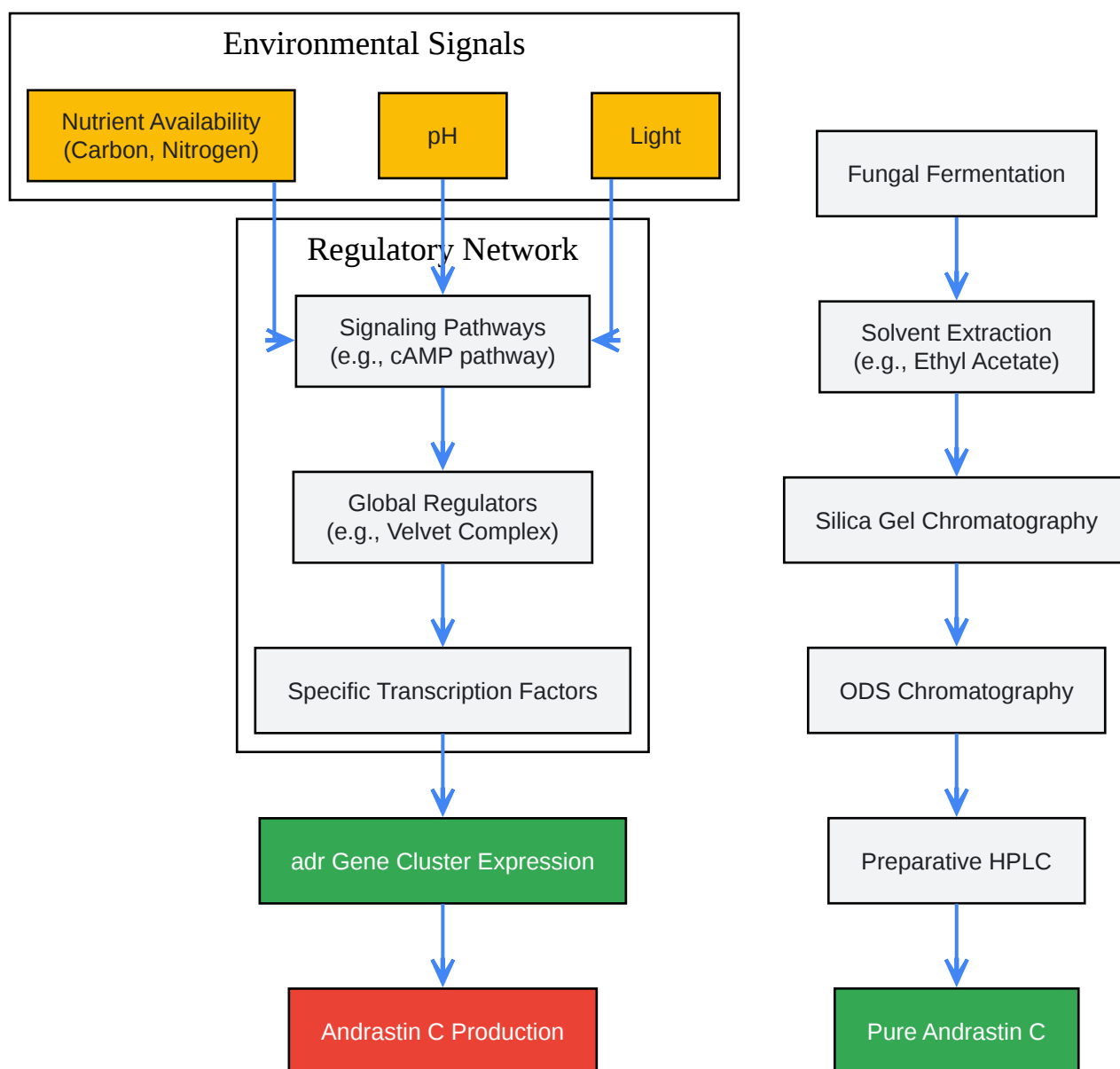
The biosynthesis is orchestrated by a set of genes organized in a biosynthetic gene cluster (BGC), referred to as the adr cluster.[8][9][10] In *P. roqueforti*, this cluster spans approximately 29.4 kbp and contains ten essential genes (adrA, adrC, adrD, adrE, adrF, adrG, adrH, adrI, adrJ, and adrK).[10][11]

Andrastin Biosynthetic Pathway

The proposed biosynthetic pathway for andrastins begins with the synthesis of the tetraketide, 3,5-dimethylorsellinic acid (DMOA), and the sesquiterpene, farnesyl pyrophosphate.^{[5][8]}

These precursors are then condensed and cyclized to form the characteristic androstane skeleton, followed by a series of enzymatic modifications including oxidations, reductions, and acetylations to yield the final andrastin structures.





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